

Application Note & Protocol: High-Purity Recovery of 4-Methoxy-3-nitropyridine

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Compound of Interest

Compound Name: 4-Methoxy-3-nitropyridine

Cat. No.: B017402

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Introduction

4-Methoxy-3-nitropyridine is a key heterocyclic building block in medicinal chemistry and drug development.^[1] Its structural motif is incorporated into a range of biologically active molecules, making its purity paramount for reliable downstream applications and the integrity of final compounds. Crude **4-methoxy-3-nitropyridine**, often obtained as a yellow powder or solid post-synthesis^[1], can contain unreacted starting materials, side-products, and residual solvents. This document provides two robust, field-proven protocols for the purification of **4-Methoxy-3-nitropyridine**: recrystallization for bulk purification and flash column chromatography for high-purity isolation, particularly for challenging crude mixtures.

Compound Profile & Safety Mandates

Prior to handling, it is crucial to understand the physicochemical properties and hazards associated with **4-Methoxy-3-nitropyridine**.

Table 1: Physicochemical Properties of **4-Methoxy-3-nitropyridine**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[2]
Molecular Weight	154.12 g/mol	[2]
Appearance	White to light yellow/orange solid/crystal	[3][4][5]
Melting Point	72-78 °C	[6][7]
Boiling Point	127 °C @ 1 mmHg	[1][4]
Solubility	Soluble in DMSO, Methanol	[7]

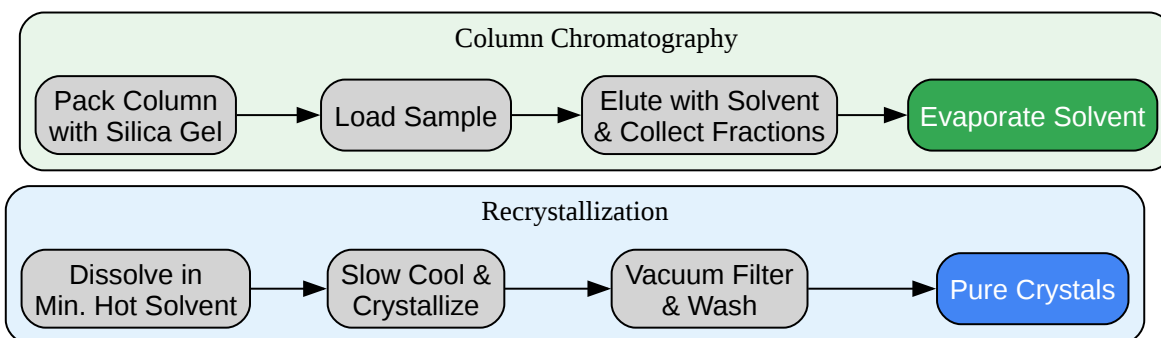
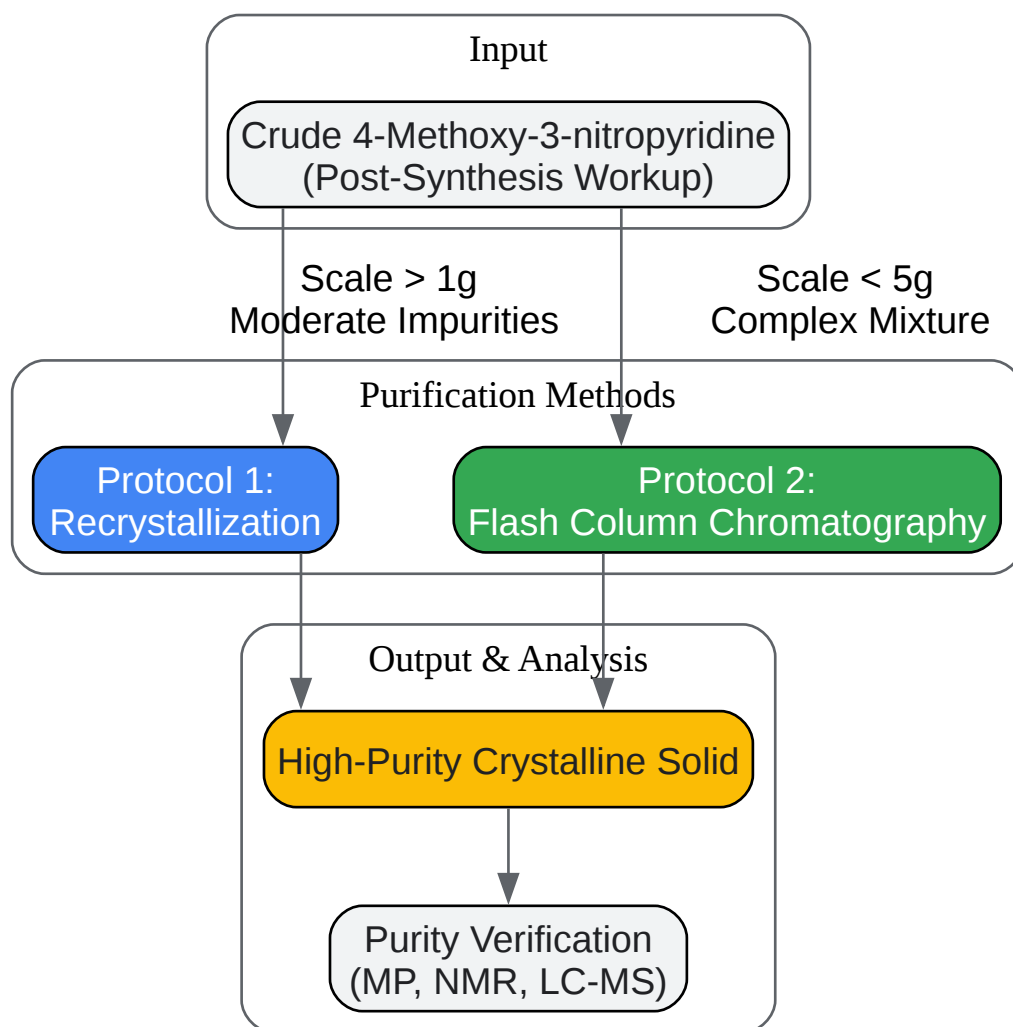
2.1. Hazard Identification and Safe Handling

4-Methoxy-3-nitropyridine is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[2]

- Primary Hazards: Harmful if swallowed, causes skin irritation, and causes serious eye damage.[2] May cause respiratory irritation.[2]
- Personal Protective Equipment (PPE): Mandatory use of a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles is required.[4][8] All manipulations should be performed within a certified chemical fume hood.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][8] Keep away from strong oxidizing agents and acids.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.[4]

Purification Strategy Overview

The choice of purification method depends on the initial purity of the crude material, the scale of the reaction, and the desired final purity. This guide details the two most effective techniques.



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